

# Spectroscopic Analysis of Mefenpyr-diethyl: Application Notes and Protocols

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## Compound of Interest

Compound Name: Mefenpyr-diethyl

Cat. No.: B162942

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## Introduction

**Mefenpyr-diethyl** is a herbicide safener used in agriculture to protect cereal crops from the phytotoxic effects of certain herbicides.[1][2] It enhances the crop's tolerance by stimulating metabolic pathways that detoxify the herbicide.[3][4] Accurate and reliable analytical methods are crucial for residue analysis, quality control, and research into its mode of action.[2] This document provides detailed application notes and protocols for the spectroscopic analysis of **Mefenpyr-diethyl**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis), and Infrared (IR) spectroscopy.

## Data Presentation

The following tables summarize key quantitative data obtained from various spectroscopic analyses of **Mefenpyr-diethyl**.

Table 1: Mass Spectrometry Data for **Mefenpyr-diethyl**

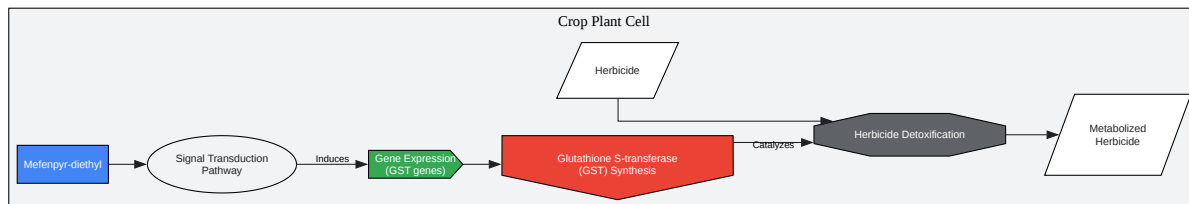
Parameter	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>18</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub>	
Molecular Weight	373.23 g/mol	
GC-MS Electron Ionization (EI) Major Fragments (m/z)	372 (M+), 327, 301, 299, 257, 255, 253, 229, 227, 188, 186, 165, 145, 124, 75	
LC-ESI-QTOF-MS Precursor Ion (m/z)	373.0716 [M+H] <sup>+</sup>	

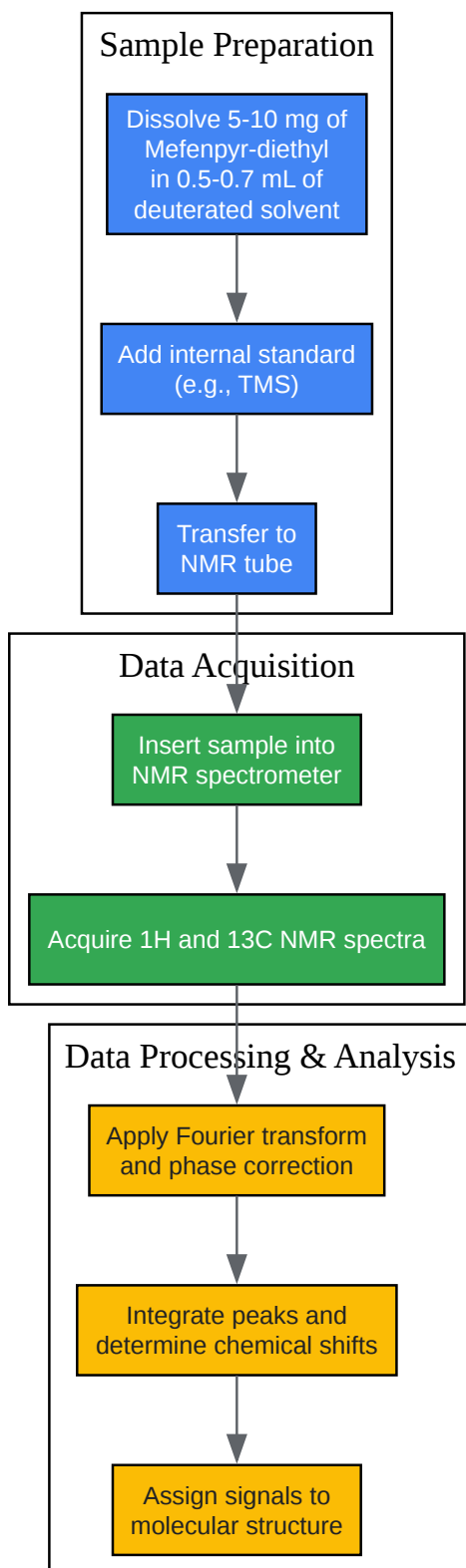
Table 2: UV-Vis Spectroscopic Data for **Mefenpyr-diethyl**

Parameter	Wavelength (nm)	Solvent/Conditions	Source(s)
Primary λ <sub>max</sub>	<200	Not specified	
Secondary λ <sub>max</sub>	305	Not specified	
Detection Wavelength (HPLC)	300	Acetonitrile / 0.01 mol/L Phosphoric Acid	
Detection Wavelength (HPLC)	227	Normal Phase Chromatography	

## Signaling Pathway

**Mefenpyr-diethyl** acts as a herbicide safener by inducing the expression of detoxification enzymes, primarily Glutathione S-transferases (GSTs). This pathway enhances the metabolism and detoxification of herbicides in the crop plant.





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